

use of morpholine oleate as a surface active agent in industrial applications

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Compound of Interest

Compound Name: Morpholine oleate

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Application Notes and Protocols: Morpholine Oleate as a Surface-Active Agent

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the industrial applications of **morpholine oleate**, a versatile surface-active agent. This document details its primary functions as a corrosion inhibitor and an emulsifying agent, presenting quantitative performance data, experimental protocols, and visual representations of its chemical mechanisms.

Overview of Morpholine Oleate

Morpholine oleate is an amine salt formed from the reaction of morpholine, a heterocyclic amine, and oleic acid, a monounsaturated fatty acid.^[1] This compound effectively combines the properties of both molecules, resulting in a surfactant with a hydrophilic morpholine head and a lipophilic oleic acid tail. This amphiphilic nature allows it to function at the interface between oil and water or metal and an aqueous environment, making it a valuable component in various industrial formulations. Its primary applications include corrosion inhibition, emulsification in waxes and polishes, and as a cleansing agent in cosmetic and household products.^{[1][2][3]}

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C22H43NO3	[3]
Molecular Weight	369.58 g/mol	[4]
Appearance	Liquid	[3]
CAS Number	1095-66-5	[4][5]

Industrial Application: Corrosion Inhibition

Morpholine oleate and its derivatives are effective corrosion inhibitors, particularly for mild steel in acidic environments.[6][7] They function by adsorbing onto the metal surface, forming a protective film that isolates the metal from the corrosive medium.

Performance Data

The following tables summarize the performance of a related compound, ethanolamine **morpholine oleate**, as a corrosion inhibitor for mild steel in hydrochloric acid (HCl) and sulfuric acid (H2SO4) solutions.[6][8]

Table 1: Inhibition Efficiency of Ethanolamine **Morpholine Oleate** in 10 vol.-% HCl[6][8]

Concentration (ppm)	Temperature (°C)	Inhibition Efficiency (%)
50	25	85
100	25	90
150	25	92
250	25	95
250	45	-
250	60	-

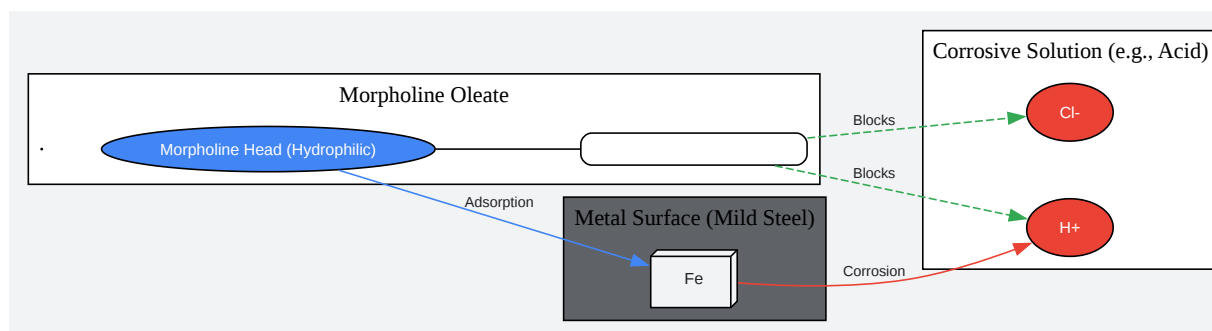
Table 2: Effect of Temperature on Inhibition Efficiency in 10 vol.-% HCl with 250 ppm Inhibitor[6][8]

Temperature (°C)	Inhibition Efficiency (%)
25	95
45	-
60	-

Note: Specific efficiency values at 45°C and 60°C were not provided in the source material, but it was noted that efficiency decreases with increasing temperature.[6]

Mechanism of Corrosion Inhibition

The corrosion inhibition mechanism of **morpholine oleate** involves the adsorption of the molecule onto the metal surface. The polar morpholine group interacts with the metal, while the long, hydrophobic oleic acid chain forms a barrier against corrosive species.



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Mechanism of Corrosion Inhibition by **Morpholine Oleate**.

Experimental Protocol: Evaluation of Corrosion Inhibition

This protocol describes a potentiodynamic polarization method to evaluate the inhibition efficiency of **morpholine oleate**.

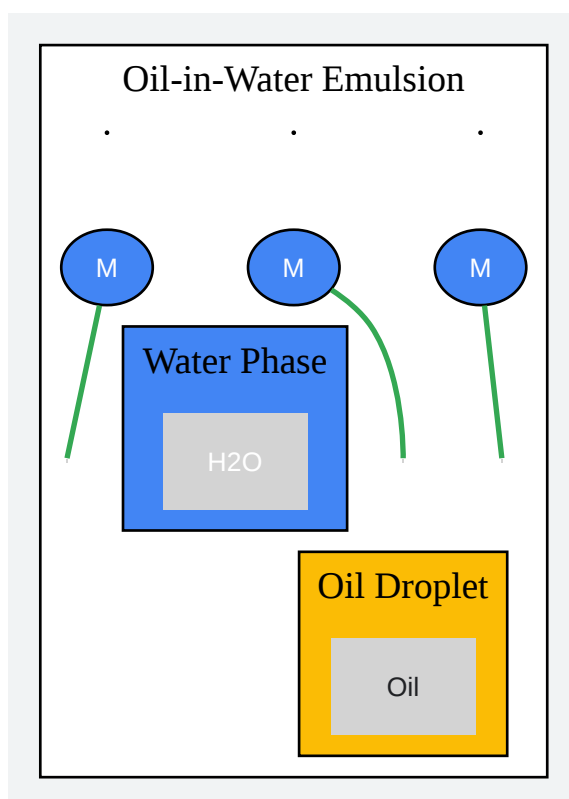
- Preparation of Test Specimens:
 - Cut mild steel specimens into 1x1 cm coupons.
 - Polish the specimens with a series of emery papers (e.g., 200, 400, 600, 800, 1000 grit).
 - Degrease the specimens with acetone, rinse with deionized water, and dry.
- Preparation of Test Solutions:
 - Prepare a 10 vol.-% HCl or H₂SO₄ solution.
 - Prepare a stock solution of **morpholine oleate** in the acid solution.
 - Prepare a series of test solutions with varying concentrations of **morpholine oleate** (e.g., 50, 100, 150, 250 ppm) by diluting the stock solution.
- Electrochemical Measurements:
 - Use a three-electrode cell with the mild steel specimen as the working electrode, a platinum sheet as the counter electrode, and a saturated calomel electrode (SCE) as the reference electrode.
 - Immerse the electrodes in the test solution and allow the open-circuit potential to stabilize (typically 30-60 minutes).
 - Perform potentiodynamic polarization scans by sweeping the potential from -250 mV to +250 mV versus the open-circuit potential at a scan rate of 1 mV/s.
- Data Analysis:
 - Determine the corrosion current density (*I*_{corr}) by extrapolating the Tafel plots.
 - Calculate the inhibition efficiency (IE%) using the following formula: $IE\% = [(I_{corr}(\text{uninhibited}) - I_{corr}(\text{inhibited})) / I_{corr}(\text{uninhibited})] * 100$

Industrial Application: Emulsification

Morpholine oleate is an effective emulsifier for creating stable oil-in-water emulsions. It is widely used in the formulation of waxes, polishes, and cutting fluids.[2][9] The morpholine evaporates as the emulsion dries, leaving behind a water-resistant film.[2]

Mechanism of Emulsification

Morpholine oleate reduces the interfacial tension between oil and water, allowing for the formation of a stable dispersion of oil droplets in water.



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Emulsifying Action of **Morpholine Oleate**.

Experimental Protocol: Preparation of a Simple Wax Emulsion

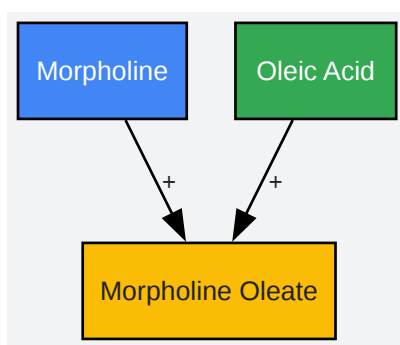
This protocol provides a basic method for preparing a carnauba wax emulsion using **morpholine oleate**.

- Melt the Wax Phase:

- In a beaker, combine 10 parts carnauba wax and 2 parts oleic acid.
- Heat the mixture to 90-95°C with gentle stirring until the wax is completely melted and the mixture is uniform.
- Prepare the Aqueous Phase:
 - In a separate beaker, combine 85 parts water and 3 parts morpholine.
 - Heat the aqueous phase to 90-95°C.
- Form the Emulsion:
 - Slowly add the hot aqueous phase to the molten wax phase with vigorous stirring.
 - Continue stirring until the emulsion cools to room temperature. A high-shear mixer can be used to achieve a finer emulsion.
- Evaluation:
 - Assess the stability of the emulsion by observing for any phase separation over time.
 - The particle size of the dispersed wax can be measured using dynamic light scattering.

Synthesis of Morpholine Oleate

Morpholine oleate is synthesized through a simple acid-base neutralization reaction between morpholine and oleic acid.



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Synthesis of **Morpholine Oleate**.

Experimental Protocol: Synthesis of Morpholine Oleate

- Reactants:
 - 1 mole of oleic acid
 - 1 mole of morpholine
- Procedure:
 - In a reaction vessel equipped with a stirrer and a thermometer, add the oleic acid.
 - Slowly add the morpholine to the oleic acid with continuous stirring. The reaction is exothermic, and the temperature should be controlled.
 - Continue stirring for 1-2 hours at room temperature to ensure the reaction goes to completion.
 - The resulting product is **morpholine oleate**. No purification is typically necessary for most industrial applications.

Safety and Handling

Morpholine can be an irritant to the skin, eyes, and respiratory tract.^[10] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling morpholine and **morpholine oleate**. The synthesis should be carried out in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheets (SDS) for morpholine and oleic acid.

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